

Application Notes & Protocols: Enzymatic Hydrolysis of Stevioside to Produce Steviolbioside

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Steviolbioside

Cat. No.: B1681143

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Steviol glycosides, extracted from the leaves of *Stevia rebaudiana*, are a class of natural, non-caloric sweeteners. Among these, stevioside is one of the most abundant. Enzymatic hydrolysis offers a precise and efficient method to modify stevioside and produce other valuable steviol glycosides, such as **steviolbioside**. **Steviolbioside** is a rare sweetener also found in *Stevia* leaves and has garnered interest for its potential bioactive properties.^[1] This document provides detailed protocols for the enzymatic conversion of stevioside to **steviolbioside**, the purification of the product, and its quantitative analysis.

The enzymatic hydrolysis of stevioside to **steviolbioside** is achieved through the specific action of β -galactosidase, which selectively cleaves the ester linkage of the glucose moiety at the C-19 carboxyl group of the steviol backbone. This targeted hydrolysis leaves the sophorose group at the C-13 hydroxyl position intact, resulting in the formation of **steviolbioside**.

Experimental Protocols

Enzymatic Hydrolysis of Stevioside

This protocol details the enzymatic conversion of stevioside to **steviolbioside** using β -galactosidase from *Kluyveromyces lactis*.

Materials:

- Stevioside ($\geq 95\%$ purity)
- β -galactosidase from *Kluyveromyces lactis* (e.g., Maxilact® LG 2000)
- Potassium phosphate buffer (0.1 M, pH 7.0)
- Deionized water
- Reaction vessel (e.g., stirred-tank reactor or shaker flask)
- Water bath or incubator with temperature control
- pH meter

Procedure:

- **Substrate Preparation:** Prepare a 25 mg/mL solution of stevioside in 0.1 M potassium phosphate buffer (pH 7.0). Ensure the stevioside is completely dissolved.
- **Enzyme Addition:** Add β -galactosidase to the stevioside solution at an enzyme loading of 9000 Units per gram of stevioside.[2]
- **Reaction Incubation:** Incubate the reaction mixture at 40°C with continuous gentle agitation for 12 hours.[2]
- **Reaction Monitoring (Optional):** At various time points (e.g., 2, 4, 6, 8, 10, 12 hours), a small aliquot of the reaction mixture can be withdrawn for analysis by HPLC to monitor the progress of the conversion.
- **Enzyme Inactivation:** After 12 hours, terminate the reaction by heating the mixture to 90-100°C for 10 minutes to denature and inactivate the enzyme.
- **Clarification:** Centrifuge the reaction mixture at 5000 x g for 15 minutes to pellet the denatured enzyme and any other insoluble materials.

- Supernatant Collection: Carefully collect the supernatant containing the **steviolbioside** for subsequent purification.

Purification of Steviolbioside

This protocol describes the purification of **steviolbioside** from the reaction mixture using macroporous resin chromatography.

Materials:

- Supernatant from the enzymatic hydrolysis reaction
- Macroporous adsorbent resin (e.g., Diaion HP-20)
- Chromatography column
- Deionized water
- Ethanol
- Rotary evaporator

Procedure:

- Column Preparation: Pack a chromatography column with the macroporous resin and equilibrate the column by washing with deionized water.
- Sample Loading: Load the supernatant from the hydrolysis reaction onto the equilibrated column.
- Washing: Wash the column with several bed volumes of deionized water to remove unreacted starting materials, salts, and other polar impurities.
- Elution: Elute the adsorbed **steviolbioside** from the resin using an ethanol-water mixture (e.g., 70:30 v/v).
- Fraction Collection: Collect the eluate fractions and monitor the presence of **steviolbioside** using Thin Layer Chromatography (TLC) or HPLC.

- Solvent Evaporation: Pool the fractions containing pure **steviolbioside** and concentrate them under reduced pressure using a rotary evaporator to remove the ethanol and water.
- Drying: Dry the resulting purified **steviolbioside** under vacuum to obtain a solid powder.

Quantitative Analysis of Stevioside and Steviolbioside by HPLC

This protocol provides a High-Performance Liquid Chromatography (HPLC) method for the separation and quantification of stevioside and **steviolbioside**.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: An isocratic mobile phase consisting of a mixture of acetonitrile and 10 mmol/L sodium phosphate buffer (pH 2.6) in a 32:68 (v/v) ratio.^[3]
- Flow Rate: 1.0 mL/min.^[3]
- Column Temperature: 40°C.^[3]
- Detection: UV detection at 210 nm.
- Injection Volume: 20 μ L.^[3]

Procedure:

- Standard Preparation: Prepare stock solutions of stevioside and **steviolbioside** standards of known concentrations in the mobile phase. From the stock solutions, prepare a series of calibration standards at different concentrations (e.g., 10, 25, 50, 100, 200 μ g/mL).
- Sample Preparation: Dilute the samples from the enzymatic hydrolysis and purification steps with the mobile phase to a concentration within the calibration range. Filter the samples through a 0.45 μ m syringe filter before injection.

- Analysis: Inject the standards and samples onto the HPLC system.
- Quantification: Identify the peaks for stevioside and **steviolbioside** based on their retention times compared to the standards. Construct a calibration curve by plotting the peak area versus the concentration for each standard. Use the calibration curve to determine the concentration of stevioside and **steviolbioside** in the unknown samples.

Data Presentation

Table 1: Optimal Reaction Conditions for Enzymatic Hydrolysis of Stevioside to **Steviolbioside**

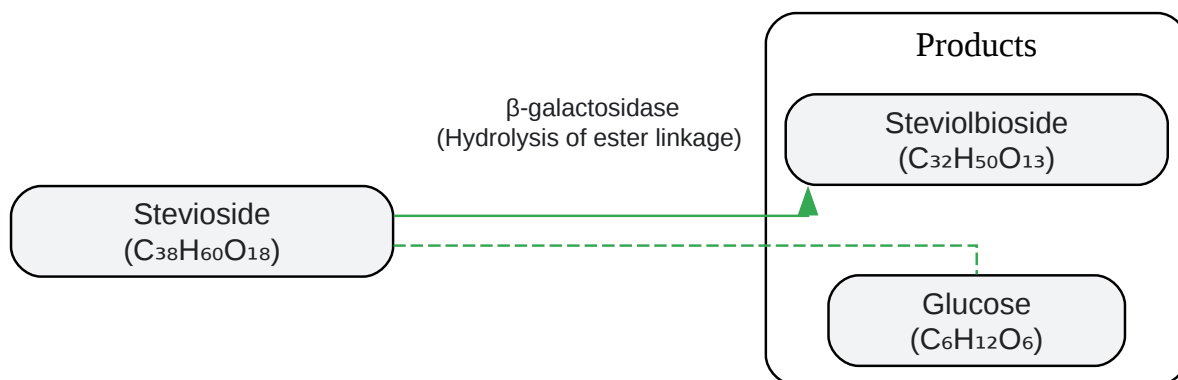
Parameter	Optimal Value	Reference
Enzyme	β -galactosidase (<i>Kluyveromyces lactis</i>)	[2]
Substrate Concentration	25 mg/mL	[2]
pH	7.0	[2]
Temperature	40°C	[2]
Enzyme Loading	9000 U/g of stevioside	[2]
Reaction Time	12 hours	[2]

Table 2: Performance of β -galactosidase in the Hydrolysis of Stevioside

Enzyme Source	Conversion Rate (%)	Yield of Steviolbioside (%)	Reference
<i>Kluyveromyces lactis</i>	>95	96	[2]
<i>Aspergillus</i> sp.	Not specified for steviolbioside	-	
<i>Sulfolobus solfataricus</i>	Not specified for steviolbioside	-	
Packed Bed Reactor (<i>K. lactis</i>)	-	90 (in 6 hours)	[1]

Visualizations

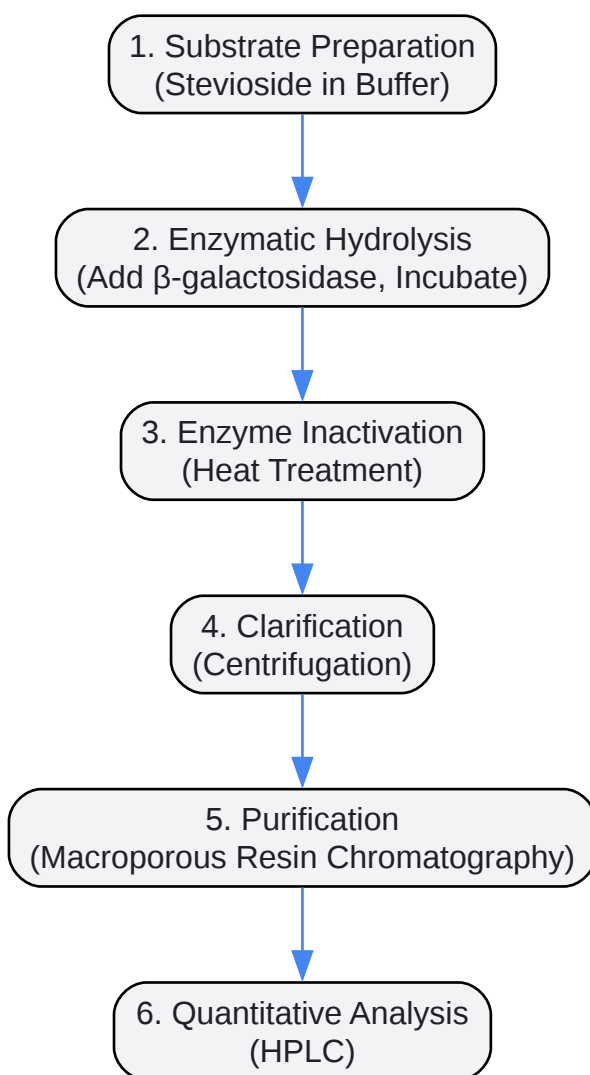
Biochemical Pathway



[Click to download full resolution via product page](#)

Caption: Enzymatic conversion of stevioside to **steviolbioside**.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for **steviolbioside** production and analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Production of a bioactive sweetener steviolbioside via specific hydrolyzing ester linkage of stevioside with a β-galactosidase - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Enzymatic Production of Steviol Glucosides Using β -Glucosidase and Their Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Validation of an HPLC Method for Pretreatment of Steviol Glycosides in Fermented Milk - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes & Protocols: Enzymatic Hydrolysis of Stevioside to Produce Steviolbioside]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681143#enzymatic-hydrolysis-of-stevioside-to-produce-steviolbioside]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com